

(R)-Q-VD-OPh: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: (R)-Q-VD-OPh

Cat. No.: B10814239

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(R)-Q-VD-OPh (Quinolyl-Valyl-Aspartyl-[2,6-difluorophenoxy]-methyl ketone) is a potent, cell-permeable, and irreversible pan-caspase inhibitor.^{[1][2][3]} It is widely utilized in apoptosis research to prevent cell death mediated by multiple caspase-dependent pathways.^[1] Compared to first-generation inhibitors like Z-VAD-fmk, Q-VD-OPh offers greater efficacy, lower toxicity at effective concentrations, and increased stability. This guide provides in-depth technical information on the stability and proper storage conditions for **(R)-Q-VD-OPh** to ensure its optimal performance and reproducibility in experimental settings.

Stability and Storage Conditions

Proper storage is critical to maintain the chemical integrity and inhibitory activity of Q-VD-OPh. The compound is typically supplied as a lyophilized solid or an off-white semi-solid and requires reconstitution in a suitable solvent, most commonly dimethyl sulfoxide (DMSO).

Solid Form (Lyophilized Powder)

The solid form of Q-VD-OPh is relatively stable. For optimal long-term stability, it should be stored in a desiccated environment.

Table 1: Recommended Storage Conditions for Solid **(R)-Q-VD-OPh**

Storage Temperature	Duration	Notes
-20°C to -70°C	Up to 3 years	Recommended for long-term storage. Store under desiccating conditions.
Room Temperature	Up to 1 year	Must be stored in a desiccator. Stable for ambient temperature shipping.

Reconstituted Solution (in DMSO)

Once reconstituted, the stability of Q-VD-OPh in solution is dependent on the storage temperature. To prevent degradation from repeated freeze-thaw cycles, it is imperative to aliquot the stock solution into single-use volumes before freezing.

Table 2: Recommended Storage Conditions for **(R)-Q-VD-OPh** in DMSO

Storage Temperature	Duration	Recommendations
-80°C	Up to 6 months	Ideal for long-term storage of stock solutions.
-20°C	1 to 6 months	Suitable for medium-term storage.
Room Temperature	Use same day	Solutions should be prepared fresh for immediate use if not stored frozen.

Experimental Protocols and Handling

Adherence to proper handling procedures is essential for achieving consistent and reliable results.

Preparation of Stock Solution (10 mM)

- Materials: 1 mg **(R)-Q-VD-OPh**, high-purity (>99.9%) anhydrous DMSO.

- **Procedure:** Bring the vial of Q-VD-OPh to room temperature before opening. Add 195 μ L of high-purity DMSO to the vial containing 1 mg of the inhibitor.
- **Dissolution:** Vortex or sonicate the solution to ensure the compound is completely dissolved. A pellet may not be visible in the vial.
- **Storage:** Dispense the 10 mM stock solution into smaller, single-use aliquots and store at -20°C or -80°C .

General Protocol for In Vitro Apoptosis Inhibition

This protocol provides a general workflow for using Q-VD-OPh in cell culture-based assays.

- **Thaw and Dilute:** Thaw an aliquot of the 10 mM Q-VD-OPh stock solution at room temperature.
- **Prepare Working Solution:** Directly dilute the stock solution into pre-warmed cell culture medium to achieve the desired final concentration (typically 10-100 μM). The optimal concentration is cell-type and stimulus-dependent and should be determined empirically.
- **Pre-incubation:** Add the Q-VD-OPh-containing medium to the cells and pre-incubate for at least 30 minutes before inducing apoptosis.
- **Induce Apoptosis:** Add the apoptotic stimulus (e.g., staurosporine, $\text{TNF-}\alpha$) to the cell culture.
- **Solvent Control:** Include a vehicle control (DMSO-treated) to monitor for any solvent-induced toxicity. The final DMSO concentration should ideally be below 1.0%.
- **Incubation:** Incubate the cells for the required duration of the experiment.
- **Analysis:** Harvest the cells and assess apoptosis using standard methods such as flow cytometry (Annexin V/7-AAD staining), caspase activity assays, or Western blotting for PARP cleavage.

General Protocol for In Vivo Administration

- **Preparation:** Stock solutions are prepared in DMSO and may be diluted further in a sterile vehicle like PBS or corn oil just prior to injection. It is recommended to prepare the final

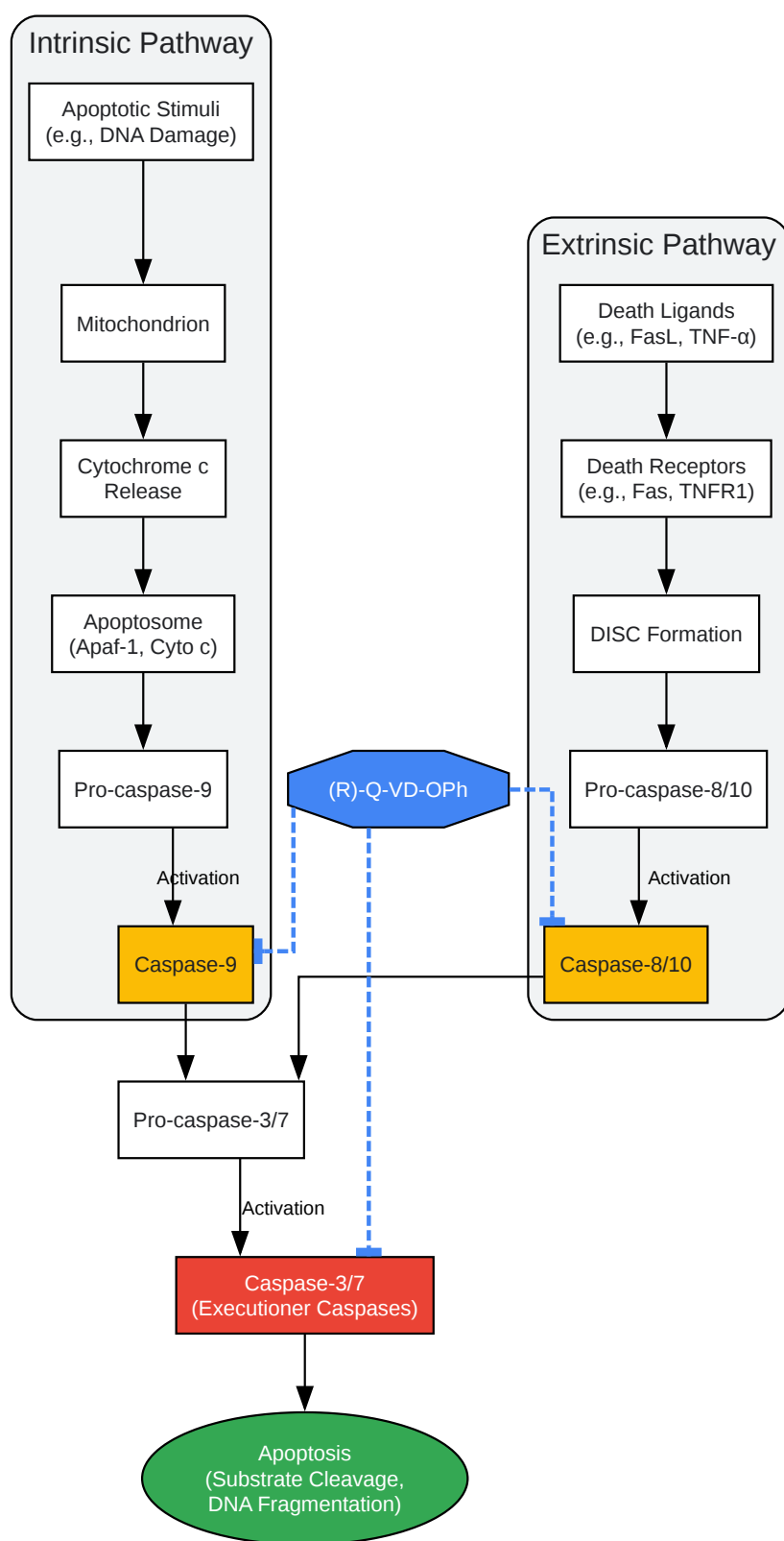
working solution fresh on the day of use.

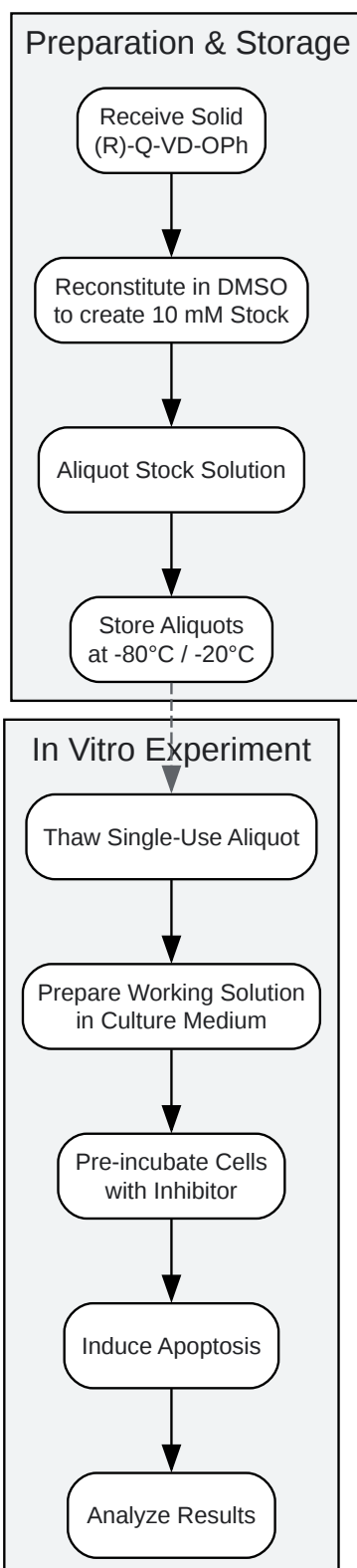
- Dosage: The recommended dose for in vivo applications is typically 20 mg/kg, though doses up to 120 mg/kg have been used in mice without reported toxicity.
- Administration: The most common route of administration is intraperitoneal (IP) injection in a vehicle of 80-100% DMSO.

Visualized Pathways and Workflows

Caspase-Dependent Apoptosis Pathways

Q-VD-OPh is a broad-spectrum inhibitor that targets initiator and effector caspases in both the intrinsic (mitochondrial) and extrinsic (death receptor) apoptotic pathways.





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References

- 1. resources.rndsystems.com [resources.rndsystems.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. resources.novusbio.com [resources.novusbio.com]
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